

Unveiling the Chemical Architecture of Lepiochlorin: A Technical Guide

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Compound of Interest

Compound Name: *Lepiochlorin*

Cat. No.: *B1674744*

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New York, NY – November 7, 2025 – A comprehensive technical guide has been compiled, detailing the chemical structure, properties, and synthesis of **Lepiochlorin**, a chlorinated antibiotic metabolite. This document, intended for researchers, scientists, and professionals in drug development, provides an in-depth look at this fungal-derived compound.

Chemical Structure and Properties

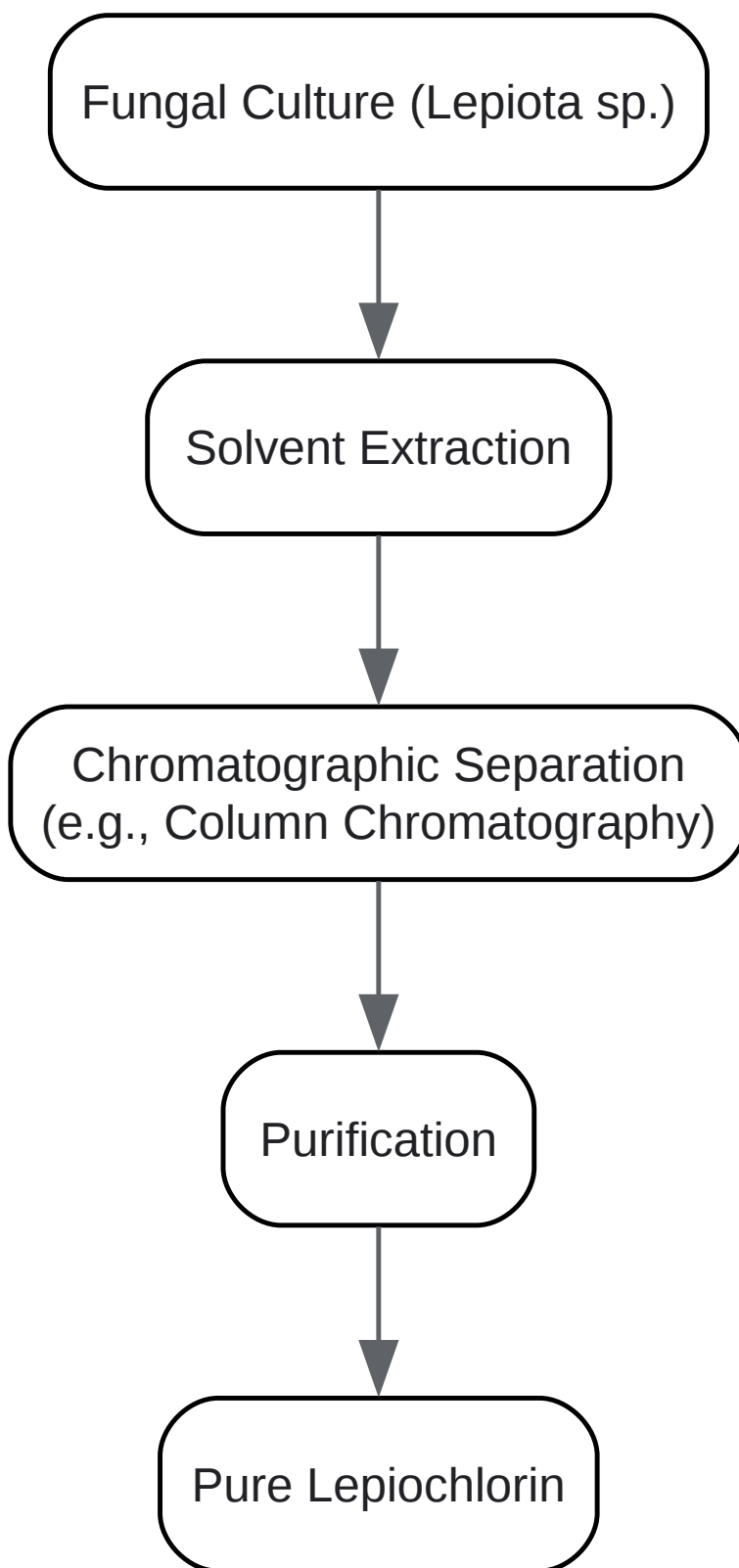
Lepiochlorin, with the chemical formula $C_6H_7ClO_3$, is a chlorinated butenolide first isolated from a fungus of the *Lepiota* genus, which is cultivated by gardening ants.[1][2] The molecular weight of **Lepiochlorin** is 162.57 g/mol. Its structure is characterized by a furanone ring system.

Table 1: Chemical and Physical Properties of **Lepiochlorin**

Property	Value
Chemical Formula	$C_6H_7ClO_3$
Molecular Weight	162.57 g/mol
CAS Number	71339-41-8
SMILES	<chem>O=C1OC(C=C1C)(CCl)O</chem>

The chemical structure of **Lepiochlorin** is presented below in a 2D diagram generated from its SMILES string.





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References

- 1. journals.uchicago.edu [journals.uchicago.edu]
- 2. medchemexpress.com [medchemexpress.com]
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